

# Physical properties of 2-(Trifluoroacetyl)thiophene boiling point density

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## Compound of Interest

Compound Name: 2-(Trifluoroacetyl)thiophene

Cat. No.: B1295214

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## Technical Guide: Physical Properties of 2-(Trifluoroacetyl)thiophene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the key physical properties of **2-(Trifluoroacetyl)thiophene**, a heterocyclic trifluoromethyl ketone of interest in chemical synthesis. The information presented herein is compiled from established chemical data sources and outlines the standard methodologies for the determination of these properties.

## Core Physical Properties

The boiling point and density are critical parameters for the handling, purification, and reaction setup involving **2-(Trifluoroacetyl)thiophene**. These properties are summarized below.

## Data Presentation

Physical Property	Value	Conditions
Boiling Point	163-165 °C	Standard Atmospheric Pressure
Density	1.403 g/mL	25 °C

Note: The presented values are cited from literature ("lit.") by chemical suppliers.[\[1\]](#)[\[2\]](#)[\[3\]](#)

# Experimental Protocols

While the primary literature detailing the initial determination of these physical properties for **2-(Trifluoroacetyl)thiophene** is not readily available, the following sections describe the standard and widely accepted experimental protocols for measuring the boiling point and density of liquid organic compounds.

## Boiling Point Determination (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[4] A common and effective method for determining the boiling point of a small quantity of liquid is the capillary method, often carried out in a Thiele tube or a similar heating apparatus.[1][5][6]

Methodology:

- Sample Preparation: A small amount of **2-(Trifluoroacetyl)thiophene** is placed into a fusion tube.
- Capillary Insertion: A capillary tube, sealed at one end, is inverted and placed into the fusion tube containing the liquid sample.[1][5]
- Apparatus Setup: The fusion tube assembly is attached to a thermometer, ensuring the sample and the thermometer bulb are at the same level. This setup is then immersed in a heating bath (e.g., a Thiele tube with heating oil or an aluminum block heater).
- Heating: The apparatus is heated slowly and uniformly.[1] As the temperature rises, the air trapped in the capillary tube expands and escapes.
- Observation: Upon reaching the boiling point, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.[1][6] The temperature at which this vigorous bubbling begins is noted.
- Confirmation: The heat source is removed, and the apparatus is allowed to cool. The temperature at which the liquid begins to enter the capillary tube is recorded. The boiling point is the average of this temperature and the temperature recorded in the previous step.

## Density Determination

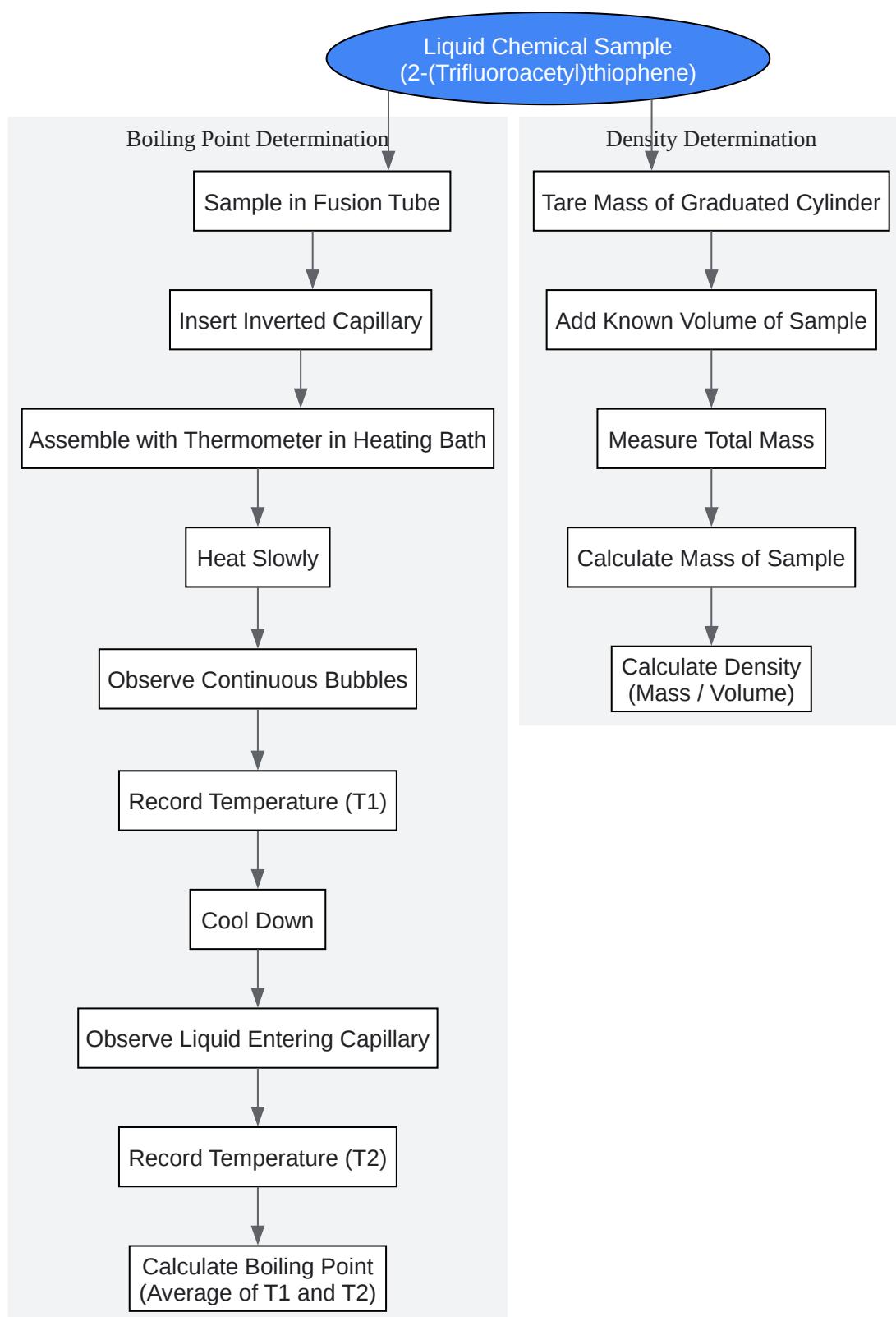
Density is an intrinsic property of a substance, defined as its mass per unit volume.<sup>[7]</sup> For a liquid like **2-(Trifluoroacetyl)thiophene**, density can be accurately determined using a pycnometer or, more simply, by measuring the mass of a known volume.

Methodology:

- Mass of Empty Container: The mass of a clean, dry graduated cylinder or volumetric flask is measured using an analytical balance.<sup>[7]</sup>
- Volume Measurement: A precise volume of **2-(Trifluoroacetyl)thiophene** is added to the tared container. The volume is read from the bottom of the meniscus.<sup>[7]</sup>
- Mass of Liquid and Container: The combined mass of the container and the liquid is measured.
- Calculation: The mass of the liquid is determined by subtracting the mass of the empty container from the combined mass. The density is then calculated by dividing the mass of the liquid by its measured volume.<sup>[8][9]</sup> Density = Mass / Volume
- Temperature Control: The temperature of the liquid is recorded, as density is temperature-dependent.<sup>[7]</sup> For high accuracy, the measurement should be performed at a controlled temperature, such as 25 °C.

## Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the experimental determination of the boiling point and density of a liquid chemical sample.

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Caption: Workflow for determining boiling point and density.

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